

The Unveiling of Rhodirubin B: A Deep Dive into its Biosynthetic Pathway

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Compound of Interest

Compound Name: *Rhodirubin B*

Cat. No.: *B15562894*

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A comprehensive technical guide providing an in-depth exploration of the biosynthetic pathway of **Rhodirubin B**, a member of the prodiginine family of natural products, has been compiled for researchers, scientists, and professionals in drug development. This whitepaper elucidates the intricate enzymatic steps and molecular intermediates involved in the synthesis of this potent bioactive compound, which is synonymous with Streptorubin B.

The biosynthesis of **Rhodirubin B** is a fascinating example of convergent pathway engineering in nature, originating from two distinct branches that produce key molecular precursors. These precursors are subsequently condensed and cyclized to form the final complex structure. This guide offers a detailed examination of the genetic machinery, enzymatic mechanisms, and regulatory controls governing the production of **Rhodirubin B**, primarily studied in the model actinomycete, *Streptomyces coelicolor*.

Core Biosynthetic Pathway

The biosynthesis of **Rhodirubin B** is orchestrated by the red gene cluster in *Streptomyces coelicolor*. The pathway bifurcates to synthesize two crucial intermediates: 2-undecylpyrrole (UP) and 4-methoxy-2,2'-bipyrrole-5-carboxaldehyde (MBC).

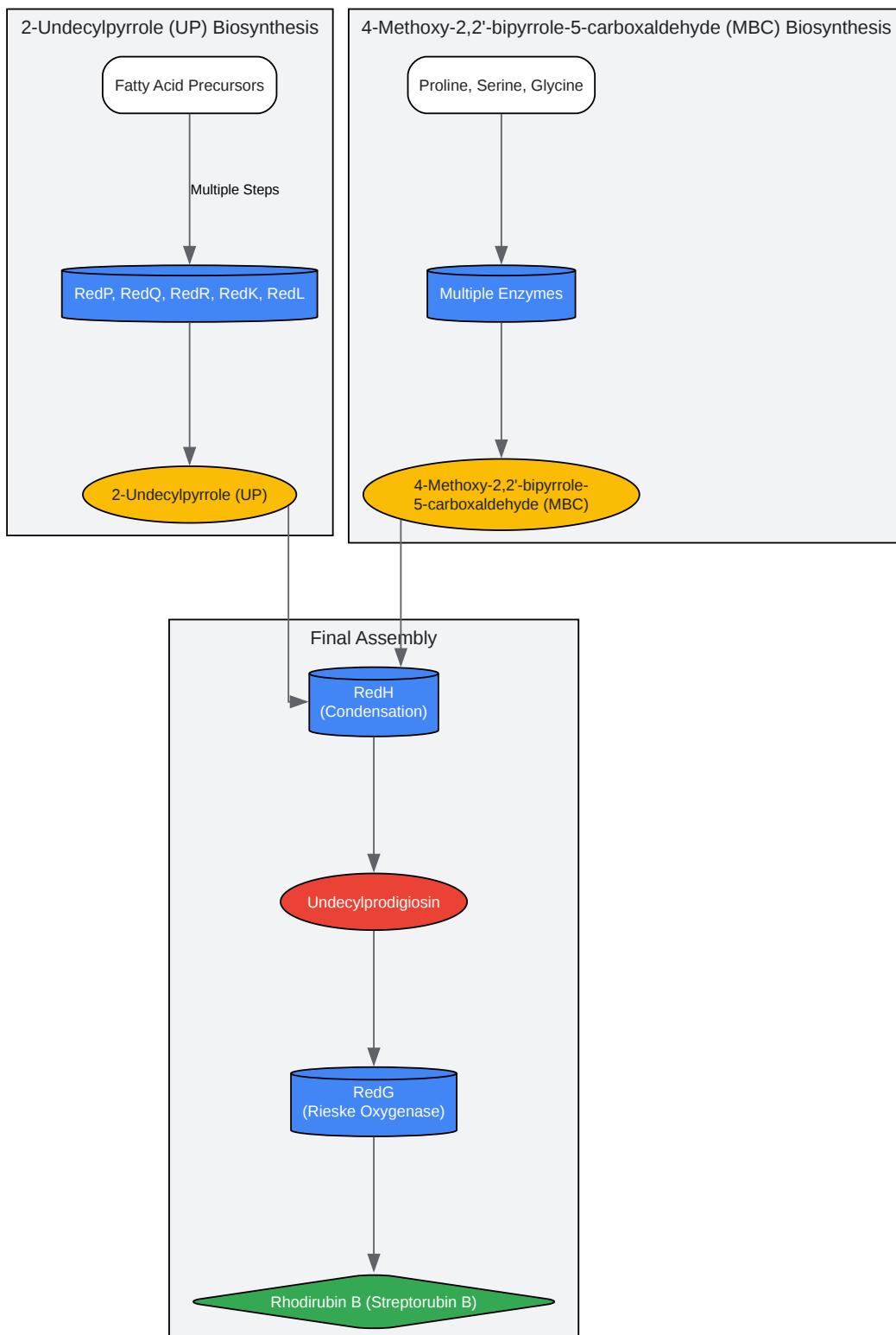
1. Biosynthesis of 2-undecylpyrrole (UP): The synthesis of the monopyrrole moiety, 2-undecylpyrrole, is governed by the redP, redQ, redR, redK, and redL genes. While the precise enzymatic cascade is still under investigation, it is proposed that these enzymes utilize fatty

acid precursors to construct the undecyl alkyl chain and the pyrrole ring. Deletion of *redP*, *redQ*, or *redR* has been shown to dramatically decrease the production of prodiginines, highlighting their critical role in providing the UP precursor[1].

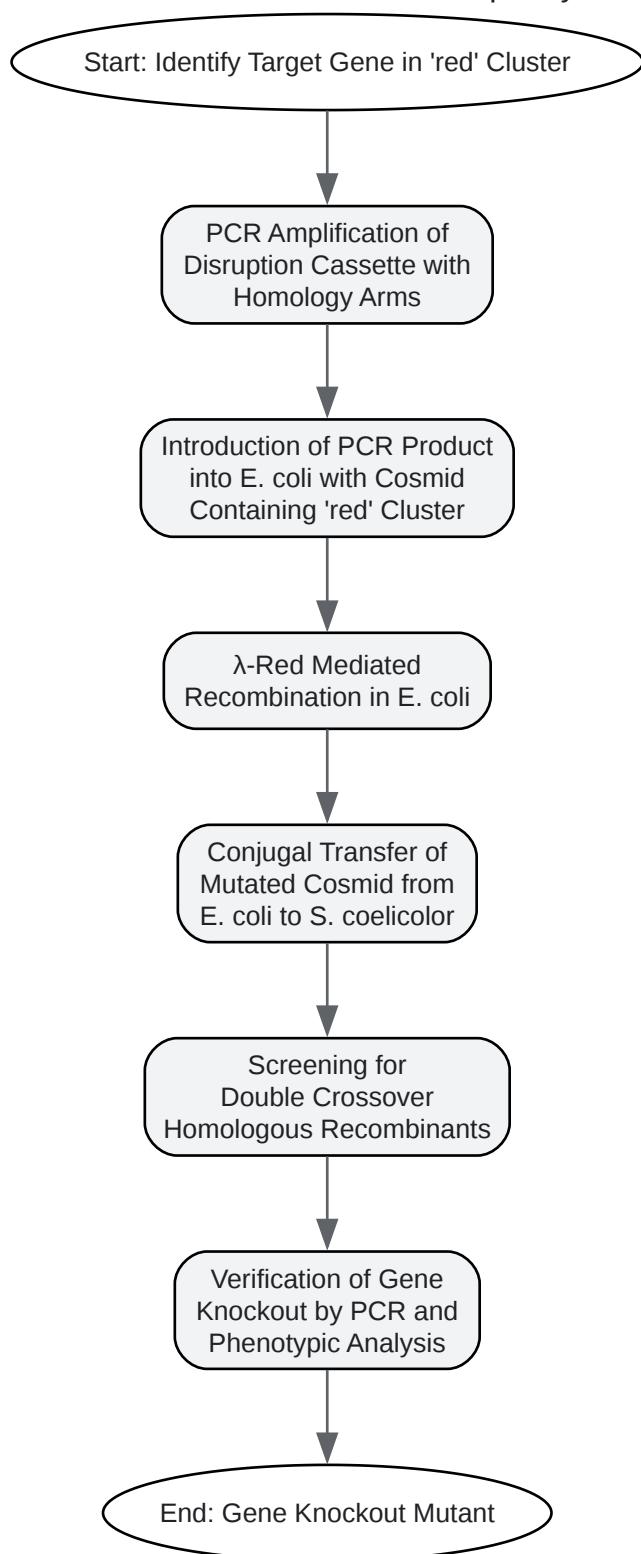
2. Biosynthesis of 4-methoxy-2,2'-bipyrrole-5-carboxaldehyde (MBC): The bipyrrole aldehyde component, MBC, is synthesized from common amino acid precursors, proline and serine, along with methionine which provides the methoxy group. This branch of the pathway involves a series of enzymatic modifications including oxidation, condensation, and methylation.

3. Condensation and Cyclization: The two pathways converge when the enzyme *RedH* catalyzes the condensation of 2-undecylpyrrole and MBC to form the linear tripyrrole, undecylprodigiosin. The final and decisive step is the oxidative carbocyclization of undecylprodigiosin, a reaction catalyzed by the Rieske oxygenase-like enzyme, *RedG*, to yield the characteristic cyclized structure of **Rhodirubin B** (Streptorubin B).

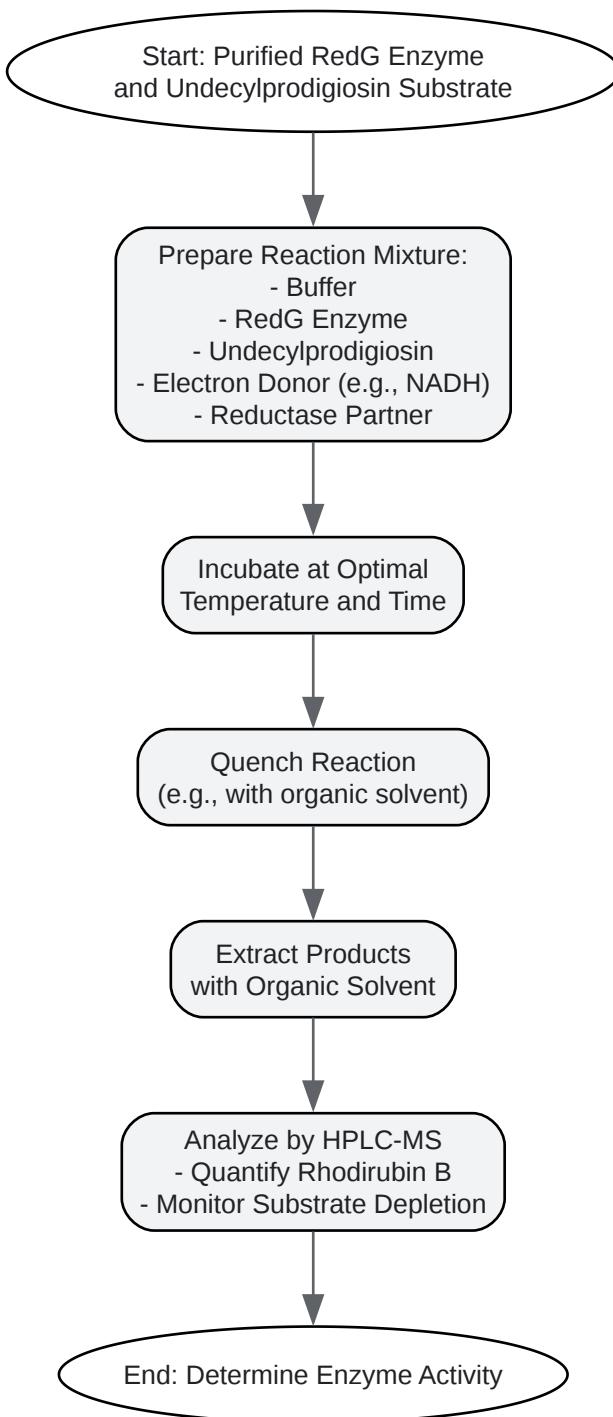
Biosynthesis Pathway of Rhodirubin B (Streptorubin B)



Gene Knockout Workflow in Streptomyces



In Vitro Assay for RedG Activity

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References

- 1. Elucidation of the *Streptomyces coelicolor* pathway to 2-undecylpyrrole, a key intermediate in undecylprodiginine and streptorubin B biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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